

Solubility of Methyl 5-(hydroxymethyl)nicotinate: A Technical Guide

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Compound of Interest

Compound Name: Methyl 5-
(hydroxymethyl)nicotinate

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Abstract

The solubility of an active pharmaceutical ingredient (API) or a key intermediate is a critical physicochemical property that influences its bioavailability, formulation, and purification processes. **Methyl 5-(hydroxymethyl)nicotinate**, a pyridine derivative, serves as a valuable building block in the synthesis of various pharmaceutical compounds. This technical guide provides an in-depth overview of the solubility characteristics of **methyl 5-(hydroxymethyl)nicotinate**. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on the predicted solubility based on the compound's molecular structure, and offers a detailed experimental protocol for its determination. This guide is intended to equip researchers, scientists, and drug development professionals with the necessary information to effectively work with this compound.

Predicted Solubility Profile of Methyl 5-(hydroxymethyl)nicotinate

The solubility of an organic compound is primarily governed by its molecular structure and the principle of "like dissolves like." The structure of **methyl 5-(hydroxymethyl)nicotinate** contains several functional groups that dictate its interaction with different solvents:

- Pyridine Ring: A heterocyclic aromatic ring that can participate in π - π stacking and dipole-dipole interactions. The nitrogen atom can also act as a hydrogen bond acceptor.
- Ester Group (-COOCH₃): A polar group that can act as a hydrogen bond acceptor.
- Hydroxymethyl Group (-CH₂OH): A polar group capable of both donating and accepting hydrogen bonds.

Based on these structural features, a qualitative prediction of the solubility of **methyl 5-(hydroxymethyl)nicotinate** in various common solvents can be made. Quantitative structure-property relationship (QSPR) models and other computational tools can also be employed for more precise predictions.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: Predicted Qualitative Solubility of **Methyl 5-(hydroxymethyl)nicotinate** in Common Solvents

Solvent Class	Solvent	Predicted Solubility	Rationale
Polar Protic	Water	Moderately Soluble	The hydroxymethyl group and the nitrogen in the pyridine ring can form hydrogen bonds with water. However, the overall aromatic and ester character may limit high solubility.
Methanol	Soluble	Methanol is a polar protic solvent that can effectively solvate all polar groups of the molecule through hydrogen bonding and dipole-dipole interactions.	
Ethanol	Soluble	Similar to methanol, ethanol is expected to be a good solvent for this compound.	
Polar Aprotic	Dimethyl Sulfoxide (DMSO)	Very Soluble	DMSO is a strong hydrogen bond acceptor and has a high dielectric constant, making it an excellent solvent for many polar organic compounds.
Acetone	Moderately Soluble	Acetone's polarity should allow for dissolution, though likely to a lesser extent than more polar	

		solvents like methanol or DMSO.	
Ethyl Acetate	Sparingly Soluble	As a less polar solvent, ethyl acetate may be a suitable solvent for recrystallization, where solubility is significant at higher temperatures but lower at room temperature. ^[4]	
Nonpolar	Hexane	Insoluble	The high polarity of the hydroxymethyl and ester groups makes it unlikely to be soluble in nonpolar aliphatic hydrocarbons.
Toluene	Sparingly Soluble	The aromatic nature of toluene might allow for some interaction with the pyridine ring, but the polar functional groups will limit solubility.	

Experimental Determination of Solubility

The most reliable method for determining the equilibrium solubility of a compound is the shake-flask method.[5][6][7][8][9] This method involves agitating an excess of the solid compound in the solvent of interest at a constant temperature until equilibrium is reached.

Detailed Experimental Protocol: Shake-Flask Method

Objective: To determine the equilibrium solubility of **methyl 5-(hydroxymethyl)nicotinate** in a given solvent at a specific temperature.

Materials:

- **Methyl 5-(hydroxymethyl)nicotinate** (solid)
- Solvent of interest (e.g., water, ethanol, acetone)
- Thermostatically controlled shaker or incubator
- Centrifuge tubes or sealed flasks
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- Analytical instrument for quantification (e.g., HPLC-UV, UV-Vis spectrophotometer)

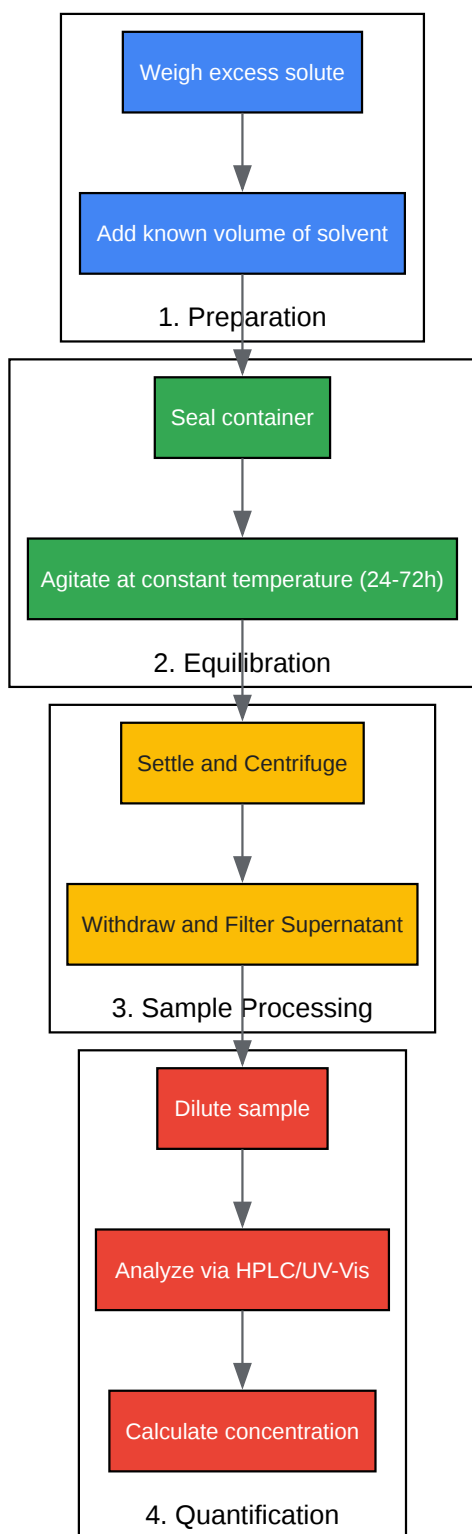
Procedure:

- Preparation:
 - Accurately weigh an amount of **methyl 5-(hydroxymethyl)nicotinate** that is in excess of its expected solubility and add it to a centrifuge tube or flask.
 - Add a known volume of the desired solvent to the tube or flask.
- Equilibration:
 - Seal the tubes/flasks to prevent solvent evaporation.
 - Place the samples in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C or 37 °C).

- Agitate the samples at a constant speed for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration has reached a plateau.
- Sample Processing:
 - After the equilibration period, remove the samples from the shaker and allow them to stand at the same temperature to let the excess solid settle.
 - Centrifuge the samples at a high speed to further separate the undissolved solid.
 - Carefully withdraw a known volume of the supernatant using a pipette.
 - Filter the supernatant through a syringe filter to remove any remaining solid particles.
- Quantification:
 - Accurately dilute the filtered supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a validated analytical method (e.g., HPLC-UV) to determine the concentration of **methyl 5-(hydroxymethyl)nicotinate**.
 - Prepare a calibration curve using standard solutions of known concentrations to accurately quantify the sample.
- Calculation:
 - Calculate the solubility of **methyl 5-(hydroxymethyl)nicotinate** in the chosen solvent using the following formula:

$$\text{Solubility (mg/mL)} = (\text{Concentration from analysis} \times \text{Dilution factor}) / 1000$$

Diagram 1: Experimental Workflow for Solubility Determination



Experimental Workflow for Solubility Determination

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Caption: Workflow for determining the equilibrium solubility of a compound using the shake-flask method.

Conclusion

While specific quantitative solubility data for **methyl 5-(hydroxymethyl)nicotinate** is not readily available in the scientific literature, an understanding of its molecular structure allows for a reasoned prediction of its solubility behavior in various solvents. For precise quantitative data, the detailed shake-flask experimental protocol provided in this guide offers a reliable method for its determination. This information is crucial for researchers in the fields of medicinal chemistry and drug development for tasks such as reaction optimization, purification, and formulation development.

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